

Toxicological Profile of Ditalimfos in Non-Target Organisms: A Technical Guide

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Compound of Interest

Compound Name: *Ditalimfos*

Cat. No.: *B1670779*

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Disclaimer: As of November 2025, publicly accessible, quantitative toxicological data for the active substance **Ditalimfos** is exceptionally scarce. **Ditalimfos** is an organophosphate fungicide that is not approved for use in the European Union.[1] Due to the limited availability of specific toxicity values for **Ditalimfos**, this guide will utilize toxicological data for Chlorpyrifos, a widely studied organophosphate insecticide, as a surrogate to illustrate the required data presentation, experimental protocols, and toxicological principles. This approach provides a framework for understanding the potential ecological risks of an organophosphate compound like **Ditalimfos**, while clearly acknowledging the data substitution.

This technical guide provides a comprehensive overview of the toxicological effects of organophosphate pesticides, using Chlorpyrifos as a case study, on various non-target organisms. It is intended for researchers, scientists, and professionals involved in drug development and environmental risk assessment.

Executive Summary

Organophosphate pesticides are a class of chemicals that function primarily through the inhibition of the enzyme acetylcholinesterase (AChE).[2] This mode of action, while effective against target pests, can also impact a wide range of non-target organisms, leading to potential ecological harm. This document outlines the acute toxicity of the organophosphate insecticide Chlorpyrifos to key indicator species from different environmental compartments, including aquatic and terrestrial ecosystems. It details the standardized experimental methodologies

used to derive these toxicity endpoints and visualizes the underlying biochemical pathway of toxicity and the workflow of a standard ecotoxicological test.

Quantitative Toxicity Data

The following tables summarize the acute toxicity of Chlorpyrifos to a range of non-target organisms. The data is presented to facilitate comparison across different species and trophic levels.

Table 1: Acute Toxicity of Chlorpyrifos to Aquatic Organisms

Species	Taxonomic Group	Endpoint	Value (µg/L)	Exposure Duration	Reference
Rainbow Trout (Oncorhynchus mykiss)	Fish	96-hr LC50	0.8 - 3.0	96 hours	U.S. EPA
Bluegill Sunfish (Lepomis macrochirus)	Fish	96-hr LC50	1.1	96 hours	U.S. EPA
Daphnia magna	Aquatic Invertebrate	48-hr EC50	0.1	48 hours	U.S. EPA
Green Algae (Pseudokirchneriella subcapitata)	Algae	72-hr EC50	>100	72 hours	U.S. EPA

Table 2: Acute Toxicity of Chlorpyrifos to Terrestrial Organisms

Species	Taxonomic Group	Endpoint	Value	Units	Reference
Bobwhite Quail (Colinus virginianus)	Bird	Acute Oral LD50	12.3	mg/kg bw	U.S. EPA
Mallard Duck (Anas platyrhynchos)	Bird	Acute Dietary LC50	83	mg/kg diet	U.S. EPA
Honey Bee (Apis mellifera)	Insect	Acute Contact LD50	0.07	μ g/bee	U.S. EPA
Honey Bee (Apis mellifera)	Insect	Acute Oral LD50	0.1	μ g/bee	U.S. EPA
Earthworm (Eisenia fetida)	Annelid	14-day LC50	61	mg/kg soil	U.S. EPA

Experimental Protocols

The toxicological data presented in this guide are derived from standardized tests, primarily following the Organization for Economic Co-operation and Development (OECD) guidelines for the testing of chemicals. These protocols ensure data quality, reproducibility, and comparability.

Aquatic Toxicity Testing

3.1.1 Daphnia sp., Acute Immobilization Test (OECD 202)

This test assesses the acute toxicity of a substance to *Daphnia magna*.[\[3\]](#)[\[4\]](#)[\[5\]](#)

- Test Organism: Young daphnids (*Daphnia magna*), less than 24 hours old at the start of the test.

- **Test Design:** Daphnids are exposed to the test substance in at least five concentrations, typically in a geometric series. A control group without the test substance is run in parallel. The test is usually conducted with four replicates per concentration, each containing five daphnids.
- **Test Conditions:** The test is performed under static conditions (no renewal of the test solution) for 48 hours. Temperature is maintained at 20 ± 2 °C, with a photoperiod of 16 hours of light and 8 hours of dark. The daphnids are not fed during the test.
- **Endpoint:** The primary endpoint is immobilization, defined as the inability of the daphnids to swim within 15 seconds after gentle agitation of the test vessel. Observations are made at 24 and 48 hours.
- **Data Analysis:** The concentration that causes immobilization in 50% of the daphnids (EC50) at 48 hours is calculated using statistical methods like probit analysis.

Terrestrial Toxicity Testing

3.2.1 Honey Bee, Acute Contact and Oral Toxicity Test (OECD 214 & 213)

These tests determine the acute toxicity of a substance to adult worker honey bees (*Apis mellifera*) through direct contact or oral ingestion.

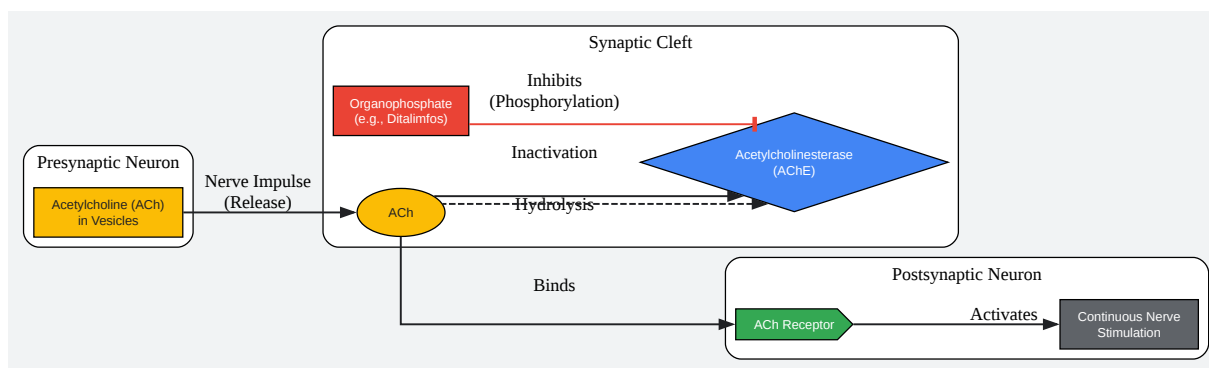
- **Test Organism:** Young adult worker honey bees.
- **Test Design (Contact - OECD 214):** Bees are anaesthetized, and a precise droplet of the test substance, dissolved in a suitable carrier like acetone, is applied to the dorsal thorax of each bee. At least five dose levels are tested, with a minimum of three replicates of ten bees per dose.
- **Test Design (Oral - OECD 213):** Bees are provided with a sucrose solution containing the test substance. They are allowed to feed on this solution for a specified period.
- **Test Conditions:** After dosing, bees are kept in cages at a controlled temperature and humidity and provided with a clean sucrose solution. Mortality and any sublethal effects are observed at 4, 24, and 48 hours, and can be extended up to 96 hours.

- Endpoint: The primary endpoint is mortality.
- Data Analysis: The dose that is lethal to 50% of the bees (LD50) is calculated for each observation time point, expressed as μg of active substance per bee.

Visualizations

Signaling Pathway: Acetylcholinesterase Inhibition

Organophosphates exert their primary toxic effect by inhibiting the enzyme acetylcholinesterase (AChE) at synaptic junctions. This inhibition leads to an accumulation of the neurotransmitter acetylcholine (ACh), causing continuous stimulation of nerve fibers, which can result in paralysis and death.

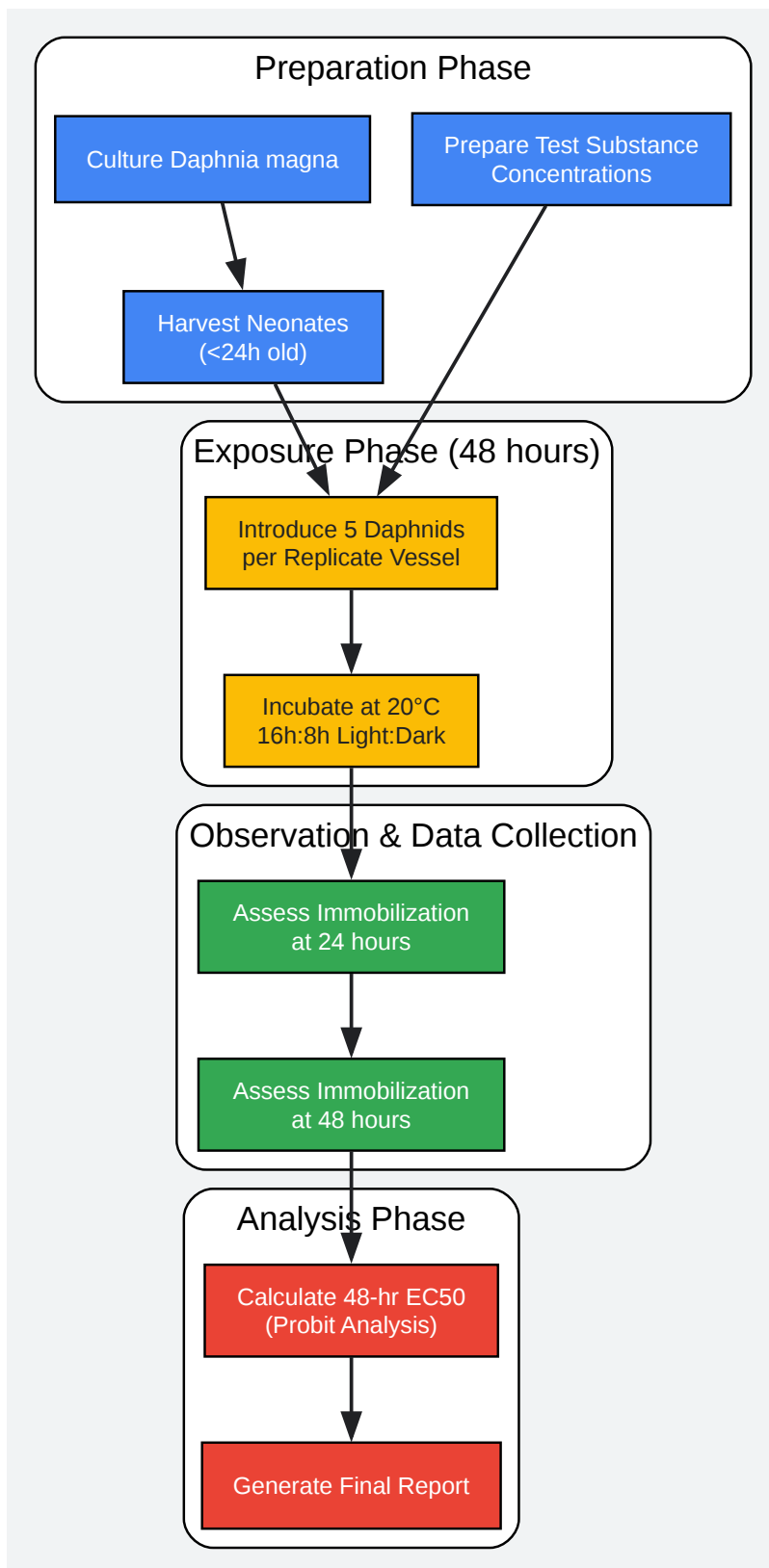


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Mechanism of Acetylcholinesterase (AChE) inhibition by an organophosphate pesticide.

Experimental Workflow: Daphnia magna Acute Immobilization Test

The workflow for the OECD 202 guideline demonstrates a systematic process from preparation to data analysis.

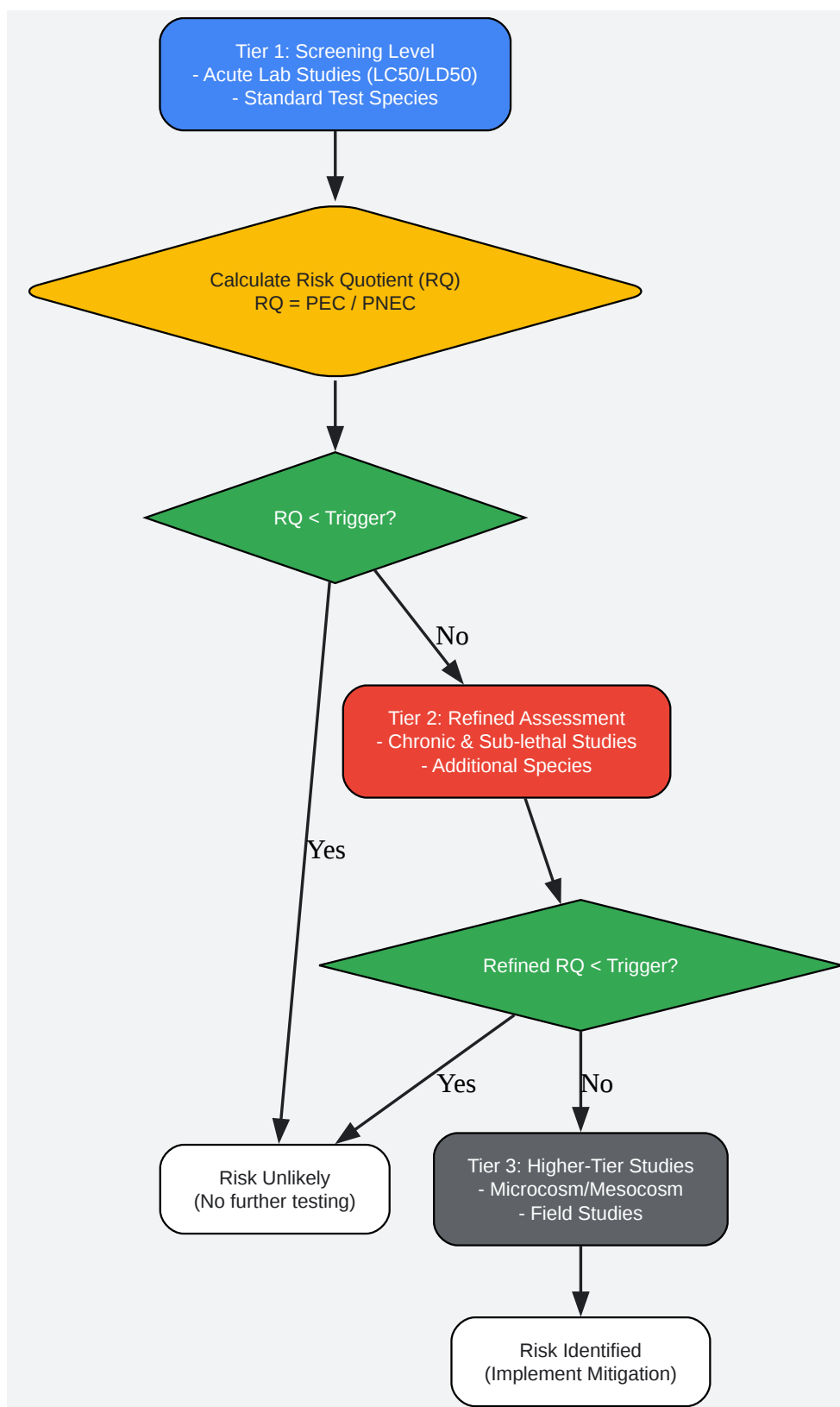


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Workflow for the OECD 202 *Daphnia magna* Acute Immobilization Test.

Logical Relationship: Tiered Ecological Risk Assessment

Ecological risk assessment for pesticides follows a tiered or sequential approach. The process begins with simple, conservative laboratory tests and progresses to more complex and realistic studies only if an initial assessment indicates a potential risk.



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Tiered approach for assessing the ecological risk of pesticides.

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